

Comprehensive Disposal & Handling Guide: [(2-Nitrophenyl)sulfonyl]acetic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [(2-Nitrophenyl)sulfonyl]acetic acid

CAS No.: 27489-27-6

Cat. No.: B1348928

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Executive Summary & Chemical Identification

[(2-Nitrophenyl)sulfonyl]acetic acid is a specialized organic reagent often used in synthetic chemistry as a protecting group precursor or active methylene compound. Its disposal requires strict adherence to protocols for acidic organic waste containing sulfur and nitrogen.

Chemical Identity

Parameter	Details
Chemical Name	[(2-Nitrophenyl)sulfonyl]acetic acid
Common Abbreviations	o-Nosylacetic acid, Ns-AcOH
Functional Groups	Sulfonyl (-SO ₂ -), Carboxylic Acid (-COOH), Nitro (-NO ₂)
Molecular Formula	C ₈ H ₇ NO ₆ S
CAS Number	Verify on specific container (Note: Distinct from the sulfanyl analog CAS 6375-65-1)
Physical State	Solid (typically off-white to yellow powder)
Acidity (pKa)	Acidic (Active methylene group enhances acidity of α-protons)

Core Hazard Profile

- **Corrosivity/Irritation:** Causes skin irritation (Category 2) and serious eye irritation (Category 2A).
- **Reactivity:** The methylene group between the electron-withdrawing sulfonyl and carboxyl groups is "active" (acidic).[1] It can form carbanions in the presence of strong bases.
- **Thermal Stability:** Contains a nitro group; while generally stable, avoid subjecting to high heat or shock, especially if dry or mixed with metals.

Pre-Disposal Handling & Segregation

Before initiating disposal, the waste stream must be characterized to prevent dangerous incompatibilities.

Segregation Logic

DO NOT MIX WITH:

- **Strong Oxidizers:** (e.g., Nitric acid, Peroxides) – Risk of violent oxidation of the sulfur/organic backbone.

- Strong Bases: (e.g., Sodium Hydroxide, Potassium tert-butoxide) – Exothermic deprotonation of the carboxylic acid and active methylene group.
- Reducing Agents: Potential reaction with the nitro group.[2]

Waste Stream Classification

Waste Type	Classification	Container Type	Labeling
Pure Solid	Hazardous Solid Waste	HDPE or Glass	"Toxic/Irritant Solid - Organic Acid"
Aqueous Solution	Corrosive Acidic Waste	HDPE	"Corrosive Liquid - pH < 2"
Organic Solvent Solution	Flammable/Toxic Solvent	Glass or Coated Steel	"Flammable Organic Waste + Acid"

Step-by-Step Disposal Procedures

Scenario A: Small Scale (Lab Bench / < 50g)

Use this protocol for residual solids or small reaction mixtures.

Prerequisites: Fume hood, Neoprene/Nitrile gloves, Safety Goggles, Lab coat.

- Dissolution:
 - Dissolve the solid waste in a combustible solvent (e.g., Acetone or Ethanol). The compound is moderately soluble in polar organic solvents.
- Neutralization (Optional but Recommended for Aqueous Streams):
 - Caution: Do not use strong bases like NaOH pellets directly.
 - Slowly add a 5% Sodium Bicarbonate () solution.
 - Observation: Expect bubbling (

release). The carboxylic acid will convert to the sodium salt (

), increasing water solubility.

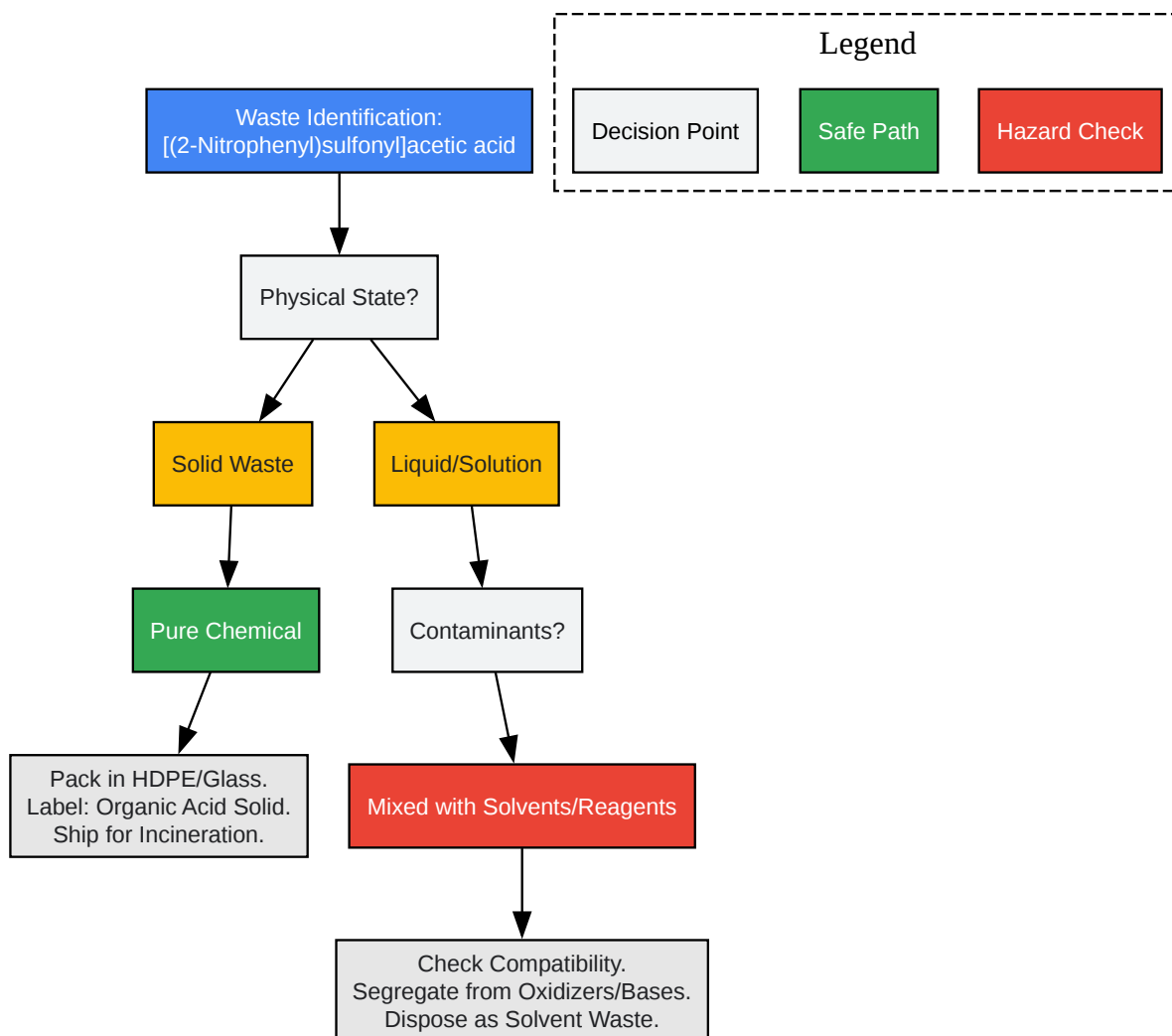
- Final Packaging:
 - Transfer the mixture to a solvent waste container.
 - Do not dispose of down the drain, even if neutralized, due to the presence of the nitro-aromatic and sulfonyl moieties which are environmental pollutants.

Scenario B: Large Scale / Stockpile (> 50g)

Use this protocol for expired inventory or bulk waste.

- Do Not Treat: Do not attempt to neutralize or dissolve large quantities in the lab to avoid generating excessive heat or gas.
- Labeling: Label the original container clearly with "Obsolete Chemical - For Incineration."
- Disposal Path: Hand over to a licensed hazardous waste contractor. The preferred destruction method is High-Temperature Incineration equipped with a scrubber to manage Sulfur Oxides () and Nitrogen Oxides () byproducts.

Diagram: Waste Segregation Decision Tree



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Caption: Decision logic for segregating solid vs. liquid waste streams to ensure compatibility.

Emergency Procedures: Spill Response

In the event of a spill, immediate action is required to prevent exposure and environmental contamination.

Spill Cleanup Protocol

- Evacuate & Isolate: Clear the immediate area.[3] If the spill is >100g or outside a fume hood, evacuate the lab.
- PPE: Wear double nitrile gloves, safety goggles, and a lab coat. Use a P95/N95 respirator if dust is present.
- Containment:
 - Solids: Cover with a plastic sheet to prevent dust dispersion.
 - Liquids: Surround with absorbent pads or vermiculite.
- Neutralization/Cleanup:
 - Use a Spill Kit designed for acids (often contains neutralizing agents like calcium carbonate).
 - Alternative: Cover with dry sand or soda ash (). Mix gently.
 - Scoop material into a wide-mouth hazardous waste jar.
- Decontamination: Wipe the surface with water and soap. Test pH of the surface to ensure neutrality (pH 6-8).

Diagram: Spill Response Workflow



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Caption: Operational workflow for safely managing a chemical spill in the laboratory.

Regulatory Compliance (US/EU Context)

- RCRA (USA): This chemical is not typically listed on the P-list or U-list (unless specifically designated by CAS). However, it often falls under Characteristic Waste:
 - D002 (Corrosivity): If the waste is aqueous and $\text{pH} \leq 2$.
 - General Organic Waste: If dissolved in solvents (e.g., F-listed solvents).
- European Waste Code (EWC):
 - 16 05 06:* Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.

Final Disposal Recommendation: The gold standard for disposal of sulfonyl-nitro compounds is incineration at a permitted hazardous waste facility. This ensures the thermal destruction of the nitro group and the capture of sulfur emissions.

References

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